

# Application Notes & Protocols: Extraction and Purification of Fortunellin from Fortunella margarita

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| Compound of Interest |             |           |
|----------------------|-------------|-----------|
| Compound Name:       | Fortunellin |           |
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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Fortunellin** (Acacetin 7-O-neohesperidoside) is a prominent flavone O-glycoside found in the fruits of Fortunella margarita, commonly known as the Nagami kumquat.[1] As a member of the flavonoid family, **fortunellin** exhibits various potential biological activities, including antioxidant and anti-inflammatory properties, making it a compound of interest for research and drug development.[2] This document provides a detailed protocol for the extraction, isolation, and purification of high-purity **fortunellin** from Fortunella margarita peels. The methodology encompasses initial solvent extraction followed by sequential chromatographic techniques to achieve a high degree of purity.

## I. Physicochemical Properties of Fortunellin

A summary of **fortunellin**'s properties is useful for understanding its behavior during extraction and purification.



| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C28H32O14  | [3]       |
| Molecular Weight  | 592.55 g/mol   | [3]       |
| CAS Number        | 20633-93-6   |           |
| Solubility        | Soluble in DMSO.[2] Log of aqueous solubility (logS) is -3.891 mol/L, indicating it is more hydrophilic than hydrophobic.[4] | [2][4]    |
| logP              | 0.568  | [4]       |

## **II. Experimental Workflow**

The overall process for isolating **fortunellin** involves a multi-step approach designed to efficiently extract the compound and progressively remove impurities.



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- 4. Use of Sephadex LH-20 Column Chromatography for Separation and Purification of Flavonoids in Artemisia selengensis Turcz [spkx.net.cn]
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